

Safe handling and storage procedures for 2,6-Difluorophenol

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Compound of Interest

Compound Name: 2,6-Difluorophenol

Cat. No.: B125437

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Technical Support Center: 2,6-Difluorophenol

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2,6-Difluorophenol**.

Troubleshooting and FAQs

Handling and Exposure

- Q1: What are the immediate actions to take in case of skin or eye contact with **2,6-Difluorophenol**?
 - A1: For skin contact, immediately wash the affected area with plenty of soap and water, and remove all contaminated clothing and shoes.^{[1][2]} For eye contact, flush the eyes immediately and thoroughly with water for at least 15 minutes, making sure to rinse under the eyelids.^{[1][2][3]} In both instances, seek immediate medical attention.^{[1][2][3]} If contact lenses are present, remove them if it is safe to do so and continue rinsing.^[1]
- Q2: What should I do if I inhale **2,6-Difluorophenol** dust or vapors?
 - A2: Move the exposed individual to fresh air immediately.^{[1][2][3]} If the person is not breathing, administer artificial respiration.^{[1][2][3]} Seek immediate medical attention.^{[1][2][3]} Inhalation may cause respiratory irritation, coughing, shortness of breath, headache, and nausea.^[1]

- Q3: What is the proper first aid procedure for ingestion of **2,6-Difluorophenol**?
 - A3: Do NOT induce vomiting.[1][2][3] Rinse the mouth with water and never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1][3]
- Q4: What personal protective equipment (PPE) is mandatory when handling **2,6-Difluorophenol**?
 - A4: A comprehensive set of PPE should be worn, including chemical-resistant gloves, chemical goggles or safety glasses, and a face shield.[1][4] Protective clothing is also necessary to prevent skin contact.[1][5] In situations with inadequate ventilation, respiratory protection is required.[1] Safety shoes are also recommended.[1]

Storage and Stability

- Q5: What are the ideal storage conditions for **2,6-Difluorophenol** to ensure its stability?
 - A5: **2,6-Difluorophenol** should be stored in a cool, dry, and well-ventilated area.[1][6] The recommended storage temperature is often between 2-8°C.[6][7] Keep the container tightly closed to prevent contamination and moisture absorption.[1][6] It should also be protected from sunlight.[1]
- Q6: What substances are incompatible with **2,6-Difluorophenol** and should not be stored nearby?
 - A6: Avoid storing **2,6-Difluorophenol** near strong oxidizing agents and strong bases.[1][3]
- Q7: The **2,6-Difluorophenol** in my lab has changed color. Is it still usable?
 - A7: **2,6-Difluorophenol** is typically a white to almost white crystalline solid.[6][7] A significant color change may indicate decomposition or contamination. It is recommended to consult the manufacturer's purity specifications and consider re-testing the material before use.

Spills and Waste Disposal

- Q8: How should I clean up a small spill of **2,6-Difluorophenol** in the lab?

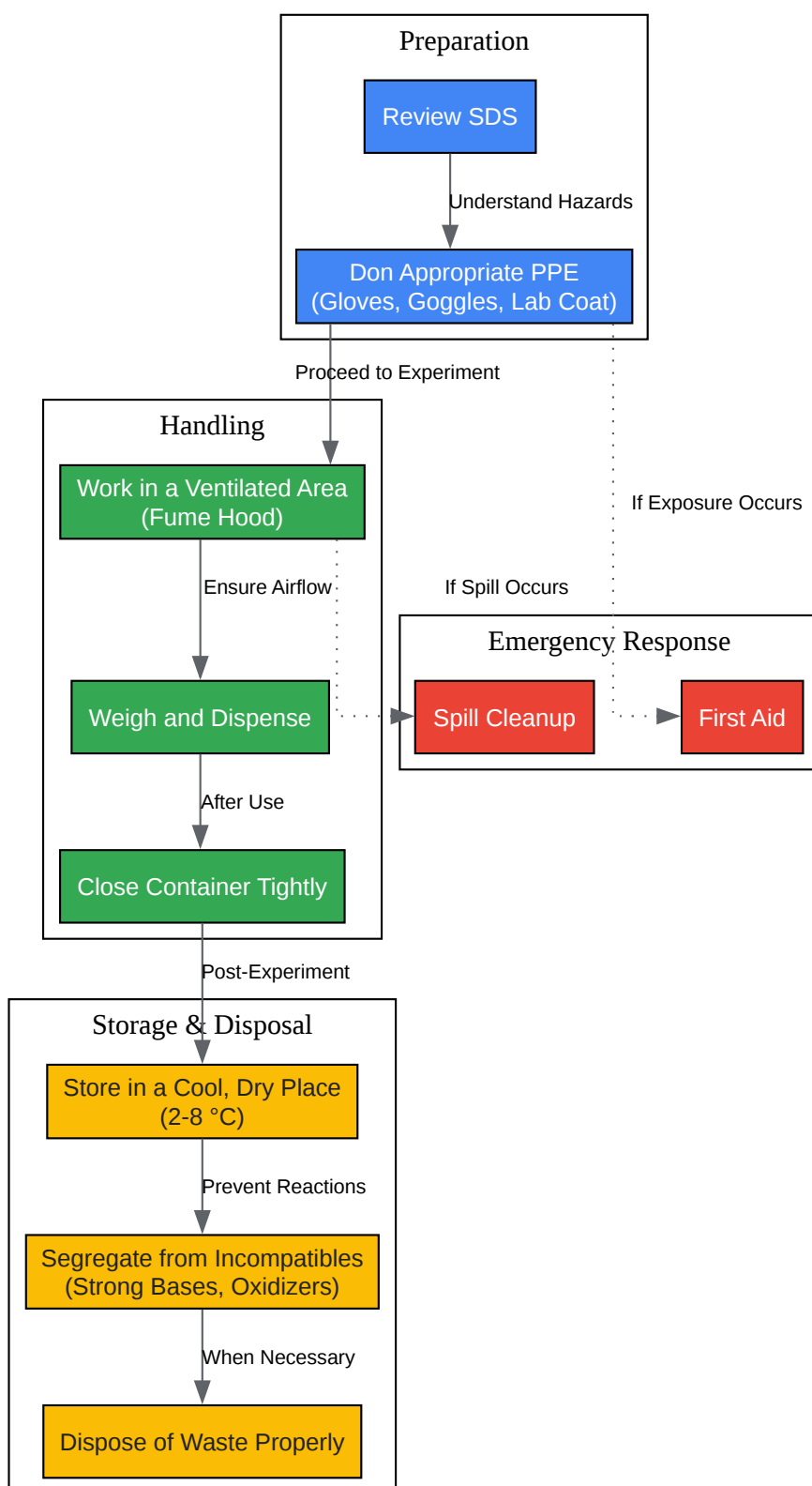
- A8: Evacuate unnecessary personnel and ensure adequate ventilation.[1] Remove all sources of ignition.[3] Use non-sparking tools for cleanup.[1][3] Wear appropriate PPE, including respiratory protection.[1] For solid spills, avoid creating dust. For final disposal, consult your institution's environmental health and safety guidelines.
- Q9: How do I properly dispose of waste **2,6-Difluorophenol** and its empty containers?
 - A9: Dispose of contents and containers in accordance with local, regional, and national regulations at an approved waste disposal plant.[3][8] Empty containers may retain product residue and can be hazardous.[3]

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C ₆ H ₄ F ₂ O	[1][7][9]
Molecular Weight	130.09 g/mol	[7][9][10]
CAS Number	28177-48-2	[1][3][7]
Appearance	White to almost white powder or lump	[7]
Melting Point	38-42 °C / 100.4-107.6 °F	[2][9]
Boiling Point	59-61 °C / 138.2-141.8 °F @ 17 mmHg	[2]
Purity	≥ 98% (GC)	[7]
Storage Temperature	2-8 °C	[6][7]

Experimental Workflow and Safety Protocol

The following diagram outlines the standard workflow for the safe handling of **2,6-Difluorophenol** in a laboratory setting.



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Caption: Workflow for safe handling of **2,6-Difluorophenol**.

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